

Safety and Handling Guidelines for Ribociclib D6: An In-depth Technical Guide

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Compound of Interest

Compound Name: Ribociclib D6

Cat. No.: B592701

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **Ribociclib D6**, a deuterated analog of Ribociclib. As a potent cyclin-dependent kinase 4 and 6 (CDK4/6) inhibitor, careful handling is crucial to ensure personnel safety and maintain the integrity of the compound. This document outlines the known hazards, exposure controls, and handling procedures for **Ribociclib D6** in a research and development laboratory setting.

Compound Information and Hazard Identification

Ribociclib D6 is the deuterated form of Ribociclib, a compound used in cancer therapy. While **Ribociclib D6** itself is primarily intended for research purposes, such as use as an internal standard in mass spectrometry-based bioanalytical assays, it should be handled with the same precautions as the active pharmaceutical ingredient. The primary hazards are associated with the pharmacological activity of the parent compound, Ribociclib.

Physical and Chemical Properties

Property	Value	Source
Chemical Formula	C ₂₃ H ₂₄ D ₆ N ₈ O	GlpBio[1]
Molecular Weight	440.57 g/mol (As base)	Simson Pharma Limited[2]
Physical State	Solid	AbMole BioScience[3]
Solubility	DMSO: 100 mg/mL (209.63 mM) with sonication	MedchemExpress[4]
Storage (Powder)	-20°C for 3 years; 4°C for 2 years	MedchemExpress[5]
Storage (In Solvent)	-80°C for 6 months; -20°C for 1 month	MedchemExpress[5]

Hazard Identification

While many supplier Safety Data Sheets (SDS) state that **Ribociclib D6** is not classified as a hazardous substance or mixture, the parent compound, Ribociclib, is associated with certain health risks.[3] Due to its potent pharmacological activity, it should be handled as a hazardous compound.

Hazard	Description
Acute Effects (based on Ribociclib)	May cause skin irritation, serious eye irritation, and respiratory irritation.[6]
Toxicological Profile (based on Ribociclib)	The primary dose-limiting toxicities observed in clinical studies include neutropenia, hepatobiliary toxicity (elevated transaminases), and QTc interval prolongation.[7][8]
Occupational Exposure	An Occupational Exposure Limit (OEL) and Acceptable Daily Exposure (ADE) have been established for Ribociclib, indicating its high potency.[5] While the specific values are proprietary, the existence of these limits necessitates stringent containment and handling procedures.

Exposure Controls and Personal Protection

A risk-based approach should be taken to handle **Ribociclib D6**, incorporating a combination of engineering controls, administrative controls, and personal protective equipment (PPE).

Engineering Controls

Control	Specification
Ventilation	All handling of powdered Ribociclib D6 should be performed in a certified chemical fume hood or a containment ventilated enclosure (CVE).
Containment	For operations with a higher risk of aerosol generation, such as weighing and aliquoting, the use of a powder containment hood or glove box is recommended.

Personal Protective Equipment (PPE)

PPE	Specification
Gloves	Double gloving with nitrile gloves is recommended. Gloves should be changed immediately upon contamination.
Eye Protection	ANSI Z87.1 certified safety glasses with side shields or chemical splash goggles.
Lab Coat	A disposable, back-closing gown made of a low-permeability fabric should be worn.
Respiratory Protection	For procedures with a high risk of aerosolization and where engineering controls are not sufficient, a NIOSH-approved respirator (e.g., N95 or higher) should be used.

Safe Handling and Experimental Protocols

Adherence to strict protocols is essential for the safe handling of **Ribociclib D6**.

Receiving and Storage

- Upon receipt, inspect the package for any signs of damage or leakage.
- Transport the sealed container to the designated storage location.
- Store the compound according to the supplier's recommendations, typically at -20°C or -80°C for long-term storage.[\[5\]](#)

Preparation of Stock Solutions

This protocol should be performed within a chemical fume hood or other containment device.

- Pre-weighing Preparation:
 - Don all required PPE (double gloves, lab coat, eye protection).
 - Decontaminate the work surface.

- Use a dedicated set of weighing tools (spatula, weigh paper/boat).
- Weighing:
 - Carefully transfer the desired amount of **Ribociclib D6** powder to a tared weigh boat. Avoid generating dust.
 - Close the primary container immediately after weighing.
- Solubilization:
 - Add the appropriate volume of solvent (e.g., DMSO) to a sterile, conical tube.
 - Carefully add the weighed **Ribociclib D6** to the solvent.
 - Cap the tube securely and vortex until the solid is completely dissolved. Gentle warming or sonication may be required to aid dissolution.^[1]
- Aliquoting and Storage:
 - Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
 - Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation.
 - Store the aliquots at the recommended temperature (-20°C or -80°C).^[5]

Spill Management

- Small Spills (Powder):
 - Gently cover the spill with absorbent paper towels to avoid raising dust.
 - Dampen the towels with a suitable solvent (e.g., 70% ethanol) and wipe the area, working from the outside in.
 - Place all contaminated materials in a sealed bag for hazardous waste disposal.

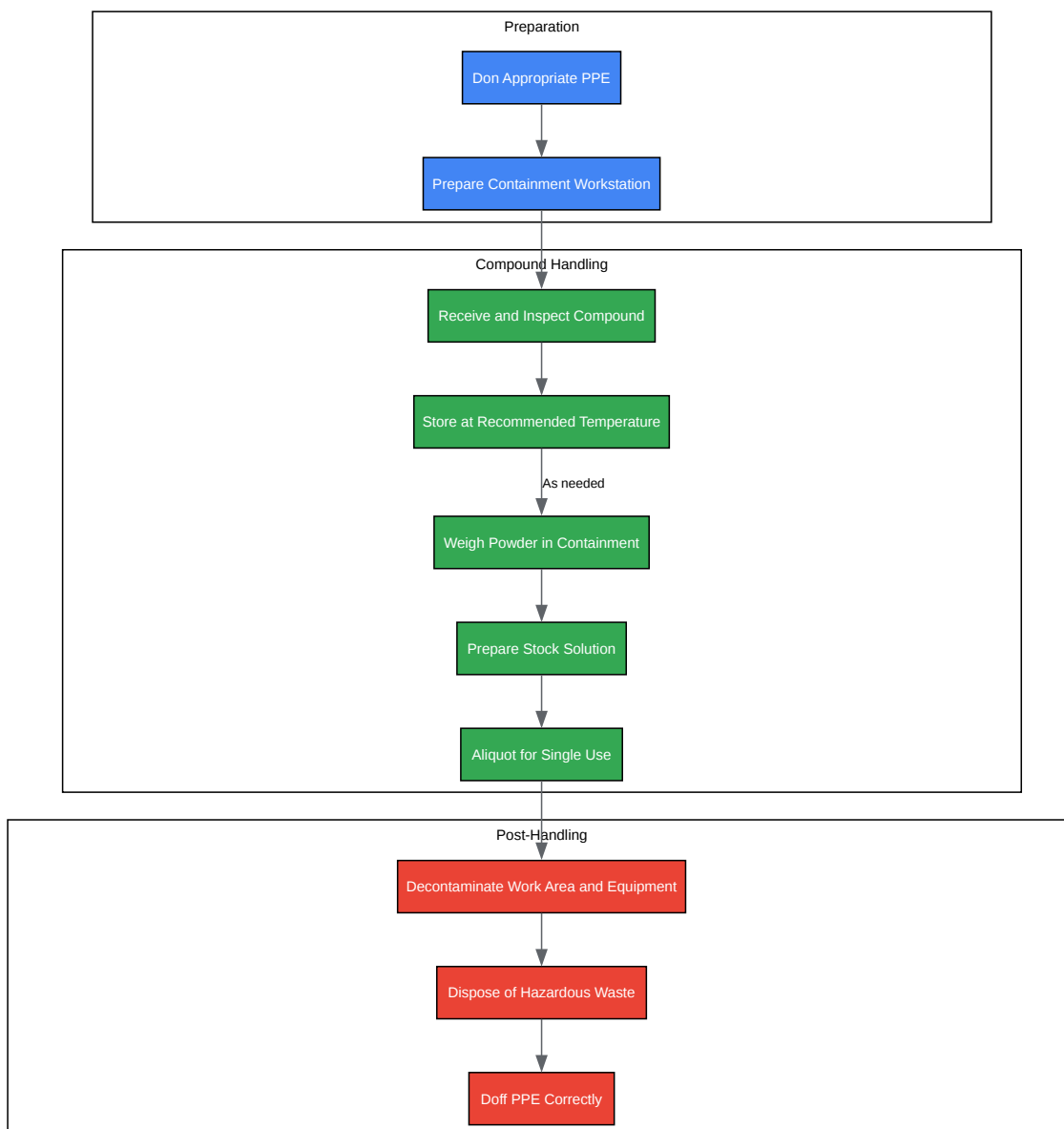
- Small Spills (Liquid):
 - Absorb the spill with absorbent pads or granules.
 - Wipe the area with a suitable decontaminating solution.
 - Place all contaminated materials in a sealed bag for hazardous waste disposal.
- Large Spills:
 - Evacuate the area and restrict access.
 - Contact the institution's environmental health and safety (EHS) department.

Waste Disposal

All waste contaminated with **Ribociclib D6** (e.g., gloves, tubes, pipette tips, excess compound) must be disposed of as hazardous chemical waste in accordance with institutional and local regulations.

Visualized Workflows and Signaling Pathways

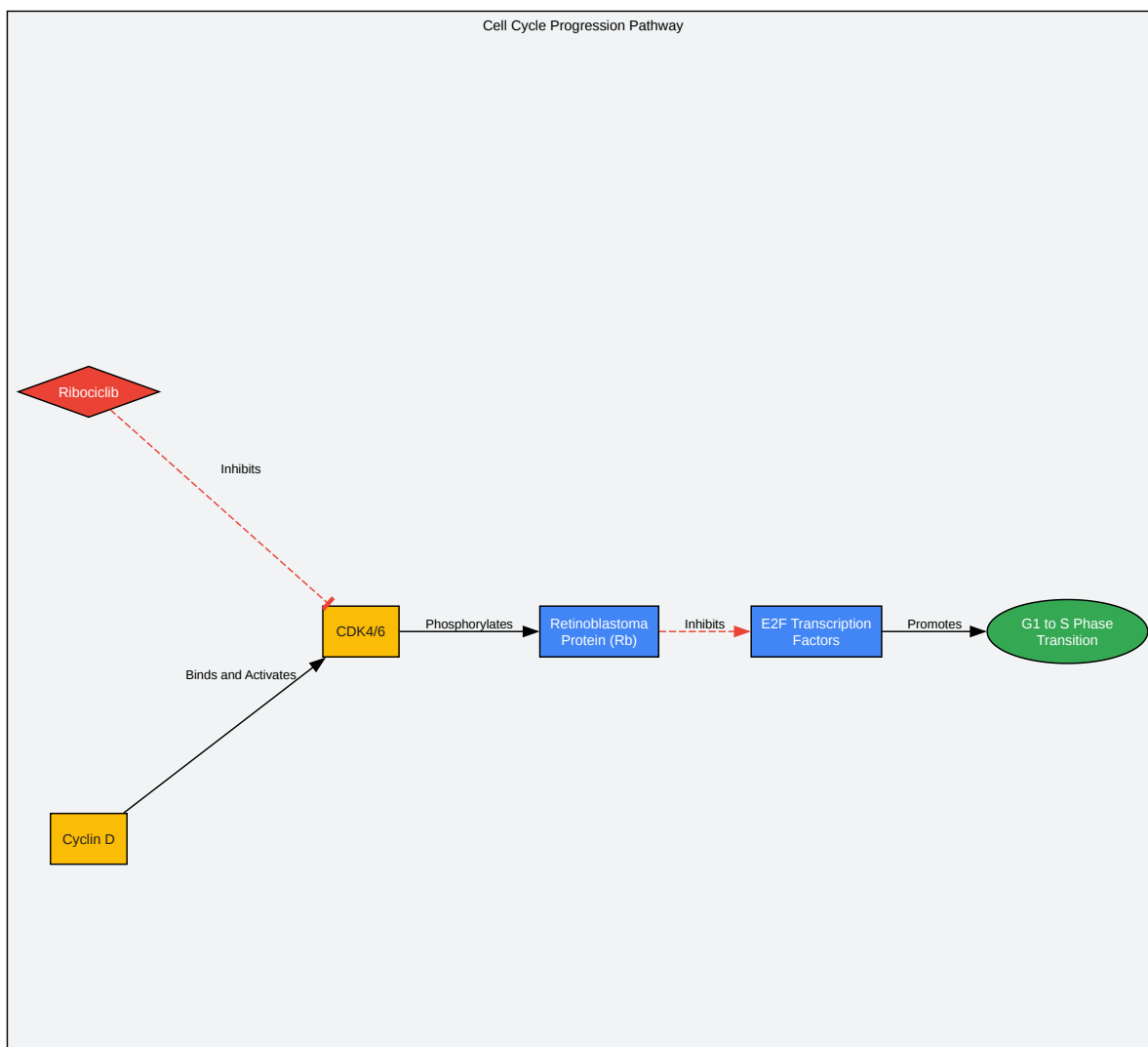
Safe Handling Workflow for **Ribociclib D6**



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Caption: Workflow for the safe handling of **Ribociclib D6** in a laboratory setting.

Ribociclib's Mechanism of Action: CDK4/6 Inhibition



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Caption: Simplified signaling pathway of Ribociclib's inhibition of the cell cycle.

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